

Hydroxysafflor Yellow A: A Technical Whitepaper

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Compound of Interest

Compound Name: Safflower Yellow

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide on Hydroxysafflor yellow A (HSYA), a principal bioactive chalcone compound extracted from the flowers of *Carthamus tinctorius* L. (safflower). HSYA is recognized for its extensive pharmacological activities, including potent antioxidant, anti-inflammatory, neuroprotective, and anticancer effects, making it a compound of significant interest in drug development.

Physicochemical and Pharmacokinetic Properties

Hydroxysafflor yellow A is a water-soluble, C-glucosyl quinochalcone pigment.^[1] Its chemical structure and properties present both opportunities and challenges for therapeutic development. Notably, its high hydrophilicity and instability in acidic or alkaline conditions contribute to low oral bioavailability.^[1]

Table 1: Physicochemical and Pharmacokinetic Parameters of Hydroxysafflor Yellow A

Parameter	Value	Species / Conditions	Reference(s)
Molecular Formula	C ₂₇ H ₃₂ O ₁₆	-	[1][2]
Molecular Weight	612.53 g/mol	-	[3][4]
CAS Number	78281-02-4	-	[2][5]
Synonyms	Safflomin A, HSYA	-	[2][5]
Appearance	Yellow amorphous powder	-	[1]
Solubility	Highly soluble in water; poorly lipophilic	-	[1]
pKa (Predicted)	4.50 ± 1.00	-	[1]
Oral Bioavailability	~1.2%	Rat	[1]
Elimination Half-life (t _{1/2})	2.6 - 3.5 hours	Human (Oral)	[1]
3.32 hours	Human (Intravenous)	[4]	
Time to Peak (Tmax)	~10 minutes to 1 hour	Human (Oral)	[1][4]
Plasma Protein Binding	48.0% - 54.6%	Rat	[2]
Primary Excretion Route	Urine (primarily as unchanged drug)	Rat (Intravenous)	[2]

Pharmacological Activity and Mechanism of Action

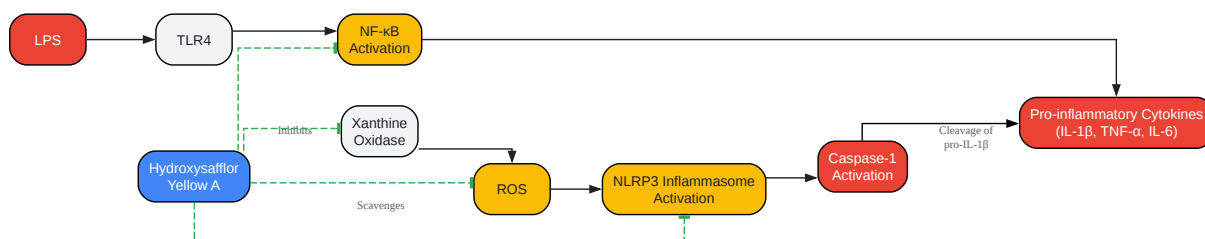
HSYA exerts its biological effects by modulating a variety of cellular signaling pathways. Its antioxidant and anti-inflammatory actions are central to its therapeutic potential in cardiovascular, cerebrovascular, and neurodegenerative diseases, while its ability to influence cell cycle progression and apoptosis underpins its anticancer properties.

Table 2: Summary of Biological Activity and Potency of Hydroxysafflor Yellow A

Activity	Assay / Model System	Result (IC ₅₀ or Effective Concentration)	Reference(s)
Anticancer	Jurkat Cells (Human T-lymphocyte) - MTT Assay	IC ₅₀ : 99.08 µM (24h), 77.81 µM (48h), 59.05 µM (72h)	[1]
Non-Small Cell Lung Cancer (A549, H1299) - Proliferation	Significant inhibition at 5, 10, and 20 µM	[6]	
Anti-inflammatory	Xanthine Oxidase Inhibition	IC ₅₀ : 40.04 µM	[7]
LPS-induced RAW264.7 Macrophages - IL-1β Secretion	Significant inhibition at 50 and 100 µM	[7]	
UVA-induced HaCaT Keratinocytes - COX-2 Expression	Significant reduction at 50, 100, and 200 µM	[8]	
Antioxidant	Superoxide Anion Radical Scavenging	IC ₅₀ : 75.18 µg/mL (~122.7 µM)	[8]
Hydroxyl Radical Scavenging	IC ₅₀ : 2.52 µg/mL (~4.1 µM)	[8]	

Anti-inflammatory and Antioxidant Signaling

HSYA mitigates inflammatory responses primarily through the inhibition of the NF-κB and NLRP3 inflammasome pathways. It reduces the production of pro-inflammatory cytokines such as TNF-α, IL-1β, and IL-6.[9] Its antioxidant effects are mediated by direct radical scavenging and the activation of the Nrf2/HO-1 pathway, which enhances the endogenous antioxidant response.

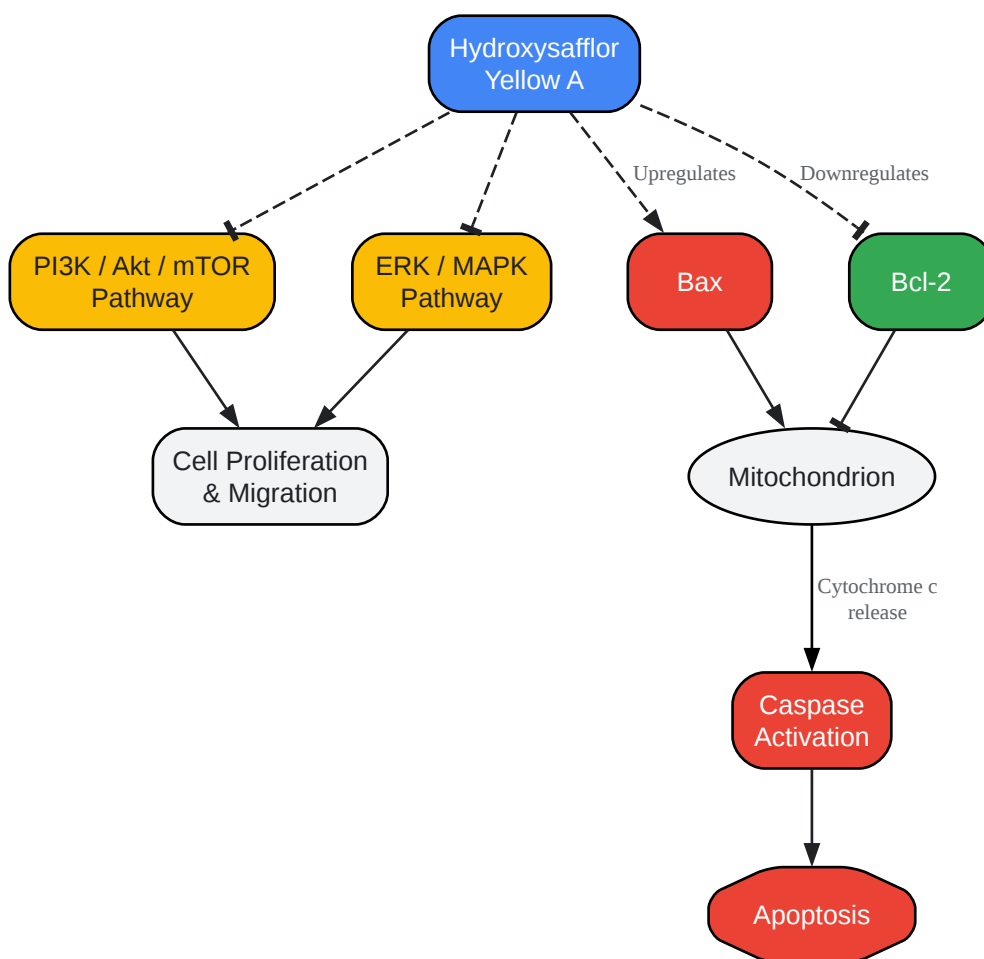


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HSYA Anti-inflammatory and Antioxidant Mechanisms.

Anticancer Signaling Pathways

In various cancer cell lines, HSYA has been shown to inhibit proliferation, suppress migration and invasion, and induce apoptosis.[6] These effects are achieved by modulating key signaling pathways that regulate the cell cycle and cell death, such as the PI3K/Akt/mTOR and MAPK pathways, and by activating pro-apoptotic proteins like Bax and p53.[6][10]



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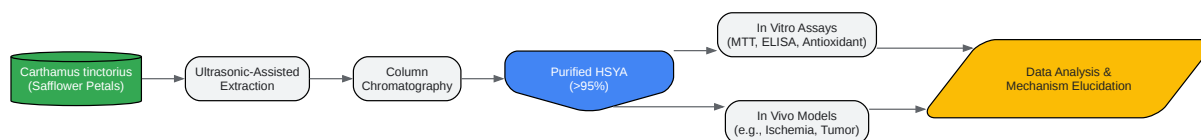
HSYA Pro-Apoptotic Signaling in Cancer Cells.

Experimental Protocols

The following section details standardized protocols for the extraction, purification, and bioactivity assessment of HSYA.

General Experimental Workflow

A typical research workflow for investigating the properties of HSYA involves extraction from the plant source, purification to isolate the compound, and subsequent evaluation of its biological activities through a series of in vitro and in vivo assays.



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General Workflow for HSYA Research.

Extraction and Purification of HSYA from Carthamus tinctorius

This protocol describes an efficient method for obtaining high-purity HSYA using ultrasonic-assisted extraction followed by chromatographic purification.

- Preparation: Air-dry safflower petals and grind them into a fine powder.
- Ultrasonic-Assisted Extraction:
 - Combine the safflower powder with deionized water at a solvent-to-material ratio of 16:1 (mL/g).[11]
 - Perform extraction in an ultrasonic bath at a power of 150 W and a temperature of 66°C for 36 minutes.[11]
 - Centrifuge the mixture to pellet the solid material and collect the supernatant. Repeat the extraction process on the pellet twice more.
 - Pool the supernatants from all three extractions.
- Purification via Macroporous Resin Chromatography:
 - Adjust the pH of the pooled supernatant to ~3.0 with a suitable acid and filter.
 - Load the filtrate onto a pre-equilibrated macroporous resin column (e.g., DM-130).[12]

- Wash the column with 3-4 column volumes of deionized water to remove impurities.
- Elute HSYA from the column using an appropriate ethanol-water mixture (e.g., 30-50% ethanol).
- Collect the eluate containing HSYA.
- Final Steps:
 - Concentrate the collected eluate under reduced pressure using a rotary evaporator.
 - Lyophilize (freeze-dry) the concentrated solution to obtain purified HSYA powder.
 - Assess purity using High-Performance Liquid Chromatography (HPLC).

In Vitro Cytotoxicity Assessment using MTT Assay

This colorimetric assay measures the metabolic activity of cells as an indicator of cell viability and is commonly used to determine the cytotoxic effects of compounds.

- Cell Seeding: Seed cells (e.g., A549 human lung carcinoma cells) into a 96-well plate at a density of 5×10^3 cells/well in 100 μ L of culture medium.[2] Incubate for 24 hours at 37°C and 5% CO₂ to allow for cell attachment.
- Compound Treatment:
 - Prepare stock solutions of HSYA in sterile, serum-free culture medium.
 - Remove the old medium from the wells and replace it with 100 μ L of medium containing various concentrations of HSYA (e.g., 0, 5, 10, 20, 50, 100 μ M). Include a vehicle control (medium only).
 - Incubate the plate for a specified period (e.g., 24, 48, or 72 hours) at 37°C and 5% CO₂.
- MTT Addition:
 - Add 10 μ L of MTT solution (5 mg/mL in PBS) to each well.[2]

- Incubate for an additional 4 hours at 37°C, allowing viable cells to reduce the yellow MTT to purple formazan crystals.
- Solubilization:
 - Carefully remove the medium from each well.
 - Add 100-150 µL of a solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl) to each well to dissolve the formazan crystals.[\[3\]](#)[\[13\]](#)
 - Gently shake the plate on an orbital shaker for 15 minutes to ensure complete solubilization.
- Absorbance Measurement:
 - Read the absorbance at a wavelength between 550 and 600 nm (typically 570 nm) using a microplate reader.[\[2\]](#)
 - Calculate cell viability as a percentage relative to the untreated control cells. The IC₅₀ value can be determined by plotting cell viability against compound concentration.

In Vitro Anti-inflammatory Activity by Measuring Cytokine Levels

This protocol uses an Enzyme-Linked Immunosorbent Assay (ELISA) to quantify the production of pro-inflammatory cytokines by immune cells in response to an inflammatory stimulus, and the inhibitory effect of HSYA.

- Cell Seeding and Stimulation:
 - Seed macrophages (e.g., RAW 264.7) in a 24-well plate at an appropriate density and allow them to adhere overnight.
 - Pre-treat the cells with various concentrations of HSYA (e.g., 0, 25, 50, 100 µM) for 1-3 hours.[\[7\]](#)
 - Stimulate inflammation by adding Lipopolysaccharide (LPS) (e.g., 1 µg/mL) to all wells except the negative control.

- Incubate for 12-24 hours at 37°C and 5% CO₂.
- Sample Collection: After incubation, centrifuge the plate to pellet the cells and carefully collect the culture supernatant, which contains the secreted cytokines.
- ELISA Protocol (General):
 - Use a commercial ELISA kit for the target cytokine (e.g., mouse TNF- α or IL-1 β) and follow the manufacturer's instructions.
 - Coating: Coat a 96-well ELISA plate with the capture antibody overnight at 4°C.
 - Washing: Wash the plate multiple times with a wash buffer (e.g., PBS with 0.05% Tween-20).
 - Blocking: Block non-specific binding sites with a blocking buffer for 1-2 hours.
 - Sample Incubation: Add standards and the collected cell culture supernatants to the wells and incubate for 2 hours at room temperature.
 - Washing: Repeat the washing steps.
 - Detection: Add the biotinylated detection antibody and incubate for 1-2 hours.
 - Washing: Repeat the washing steps.
 - Enzyme Conjugate: Add Streptavidin-HRP conjugate and incubate for 20-30 minutes in the dark.
 - Washing: Repeat the washing steps.
 - Substrate Development: Add the substrate solution (e.g., TMB) and incubate until a color change is observed. Stop the reaction with a stop solution.
- Data Analysis:
 - Read the absorbance at 450 nm using a microplate reader.

- Generate a standard curve from the standards and use it to calculate the concentration of the cytokine in each sample.
- Determine the percentage inhibition of cytokine production by HSYA relative to the LPS-only control.

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